

Application Note & Protocol: QuEChERS Extraction of Fenbutatin Oxide from Soil

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Compound of Interest		
Compound Name:	Fenbutatin oxide	
Cat. No.:	B1672490	Get Quote

This document provides a detailed methodology for the extraction and quantification of **fenbutatin oxide** from soil samples using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS). This protocol is intended for researchers, scientists, and professionals in the fields of environmental science, agriculture, and drug development.

Introduction

Fenbutatin oxide is a widely used acaricide in agriculture for the control of mites and other pests on a variety of crops. Due to its persistence, it can accumulate in soil, posing potential environmental risks and the possibility of entering the food chain.[1][2] Therefore, a reliable and efficient method for the determination of **fenbutatin oxide** residues in soil is crucial for environmental monitoring and food safety.[2]

The QuEChERS method offers a simple, rapid, and cost-effective approach for the extraction of pesticide residues from various matrices.[1][2][3][4] This application note details a modified QuEChERS protocol specifically optimized for the analysis of **fenbutatin oxide** in soil, providing high recovery rates and low limits of detection.[5][6][7] The subsequent analysis by HPLC-MS/MS ensures high selectivity and sensitivity for accurate quantification.[5][6]

Experimental Protocol



This protocol is based on a modified QuEChERS method developed for the determination of **fenbutatin oxide** in soil.[5][6][7][8]

Materials and Reagents

- Fenbutatin oxide analytical standard
- · Acetonitrile (ACN), HPLC grade
- Formic acid (FA), 88%
- Anhydrous magnesium sulfate (MgSO₄)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- · Deionized water
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μm)
- HPLC vials

Sample Preparation

- Soil Sampling: Collect representative soil samples from the area of interest. Air-dry the samples at room temperature and sieve them through a 2 mm mesh to remove stones and other debris.[9]
- Sample Hydration (for air-dried soil): For a 3 g air-dried soil sample, add 7 mL of deionized water to a 50 mL centrifuge tube. Vortex briefly and allow the soil to hydrate for 30 minutes.



[1][10] For soil with \geq 70% water content, use 10 g of the soil sample directly.[1][10]

Extraction

- Weigh 5 g of the prepared soil sample into a 50 mL centrifuge tube.[9]
- Add 10 mL of acetonitrile containing 1% formic acid (v/v).[5][6][7]
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.[7]
- Cap the tube tightly and vortex vigorously for 1 minute to ensure thorough mixing and extraction of **fenbutatin oxide**.[1][7][10]
- Centrifuge the tube at 4000 rpm for 5 minutes.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Carefully transfer the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing
 150 mg of anhydrous MgSO₄ and 25 mg of PSA.[7]
- Vortex the tube for 30 seconds to facilitate the cleanup process. The PSA helps in removing interfering substances like organic acids.[5][8]
- Centrifuge at 10,000 rpm for 5 minutes.[7]

Final Extract Preparation and Analysis

- Filter the cleaned extract through a 0.22 μm syringe filter into an HPLC vial.
- Analyze the sample using HPLC-MS/MS.

HPLC-MS/MS Conditions

- Instrument: A High-Performance Liquid Chromatography system coupled with a tandem mass spectrometer (e.g., TSQ Quantum Ultra).[5]
- Column: A C18 column (e.g., Hypersil Gold C₁₈, 3.0 μm × 2.1 mm × 100 mm) is suitable for separation.[5]



• Mobile Phase: A gradient of methanol (A) and 0.1% (v/v) formic acid in water (B).[5]

Flow Rate: 0.25 mL/min.[5]

Injection Volume: 10 μL.[5]

Ionization Mode: Positive electrospray ionization (ESI+).[5]

Monitoring Mode: Multiple Reaction Monitoring (MRM).[5]

MRM Transitions for Fenbutatin Oxide: m/z 518.96 → 463.04 (for quantification) and 518.96
 → 350.91 (for confirmation).[5]

Data Presentation

The following table summarizes the quantitative data for the modified QuEChERS method for **fenbutatin oxide** extraction from soil.

Parameter	Value	Reference
Recovery	79.04–97.12%	[5][6][7][8]
Relative Standard Deviation (RSD)	3.30–10.96%	[5][6][7][8]
Limit of Quantification (LOQ)	0.007 mg/kg	[5][6][7][8]
Linearity (R²)	>0.99 (in the range of 0.005–1 mg/kg)	[5][6][7][8]

Experimental Workflow Diagram

The following diagram illustrates the experimental workflow for the QuEChERS extraction of **fenbutatin oxide** from soil.





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Caption: QuEChERS workflow for **fenbutatin oxide** extraction from soil.

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